

In-Depth Technical Guide to BODIPY Green 8-P2M (CAS: 929679-22-1)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BODIPY Green 8-P2M

Cat. No.: B15555961

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Core Compound Overview

BODIPY Green 8-P2M, with the Chemical Abstracts Service (CAS) number 929679-22-1, is a specialized fluorescent probe designed for the detection of thiol-containing molecules. Its chemical name is Boron, [1-[2-[(3,5-dimethyl-1H-pyrrol-2-yl-κN)(3,5-dimethyl-2H-pyrrol-2-ylidene-κN)methyl]phenyl]-1H-pyrrole-2,5-dionato]difluoro-, (T-4)-.[1] This compound belongs to the BODIPY class of dyes, which are well-regarded for their sharp absorption and emission peaks, high fluorescence quantum yields, and good photostability.

A key feature of **BODIPY Green 8-P2M** is its functionality as a "pro-fluorescent" probe. In its native state, the fluorescence of the BODIPY core is significantly quenched through a process known as photoinduced electron transfer (PeT).[2] Upon reaction with a thiol group (present in molecules like the amino acid cysteine), this quenching mechanism is disrupted, leading to a substantial increase in fluorescence intensity. This "turn-on" characteristic provides a high signal-to-noise ratio, making it particularly useful for detecting low concentrations of proteins and other thiol-containing biomolecules.[2][3]

Chemical and Physical Properties

Property	Value	Reference
CAS Number	929679-22-1	[1]
Molecular Formula	C ₂₃ H ₂₀ BF ₂ N ₃ O ₂	[1]
Molecular Weight	419.23 g/mol	[1]
Appearance	Brown to red solid	[1]

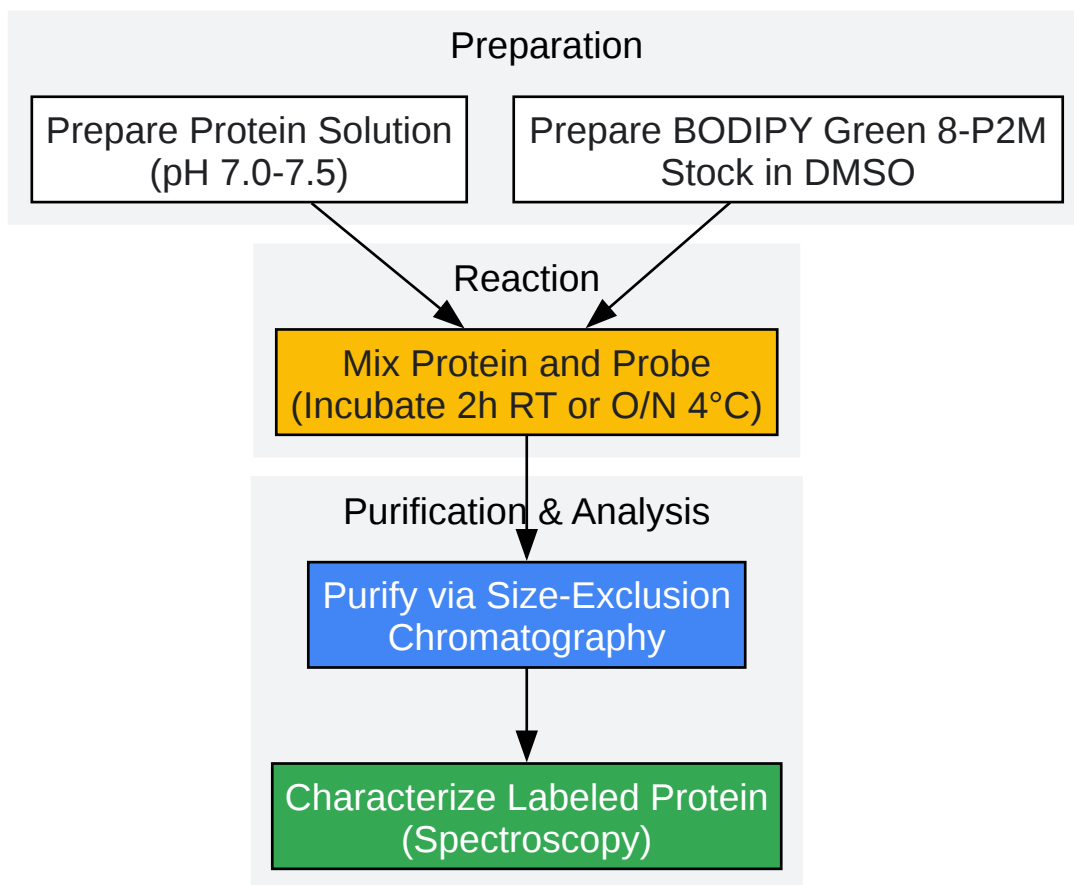
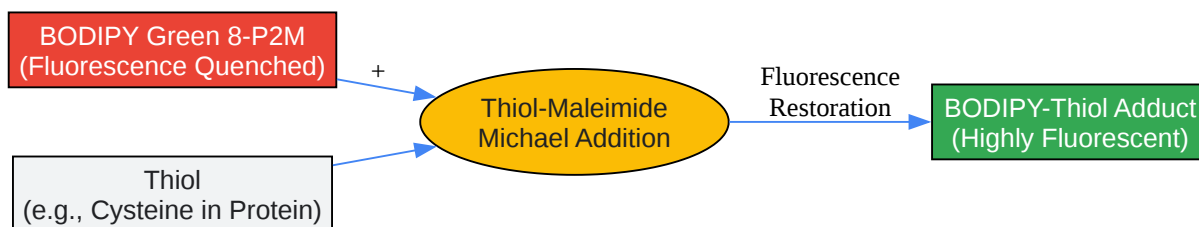
Photophysical Properties

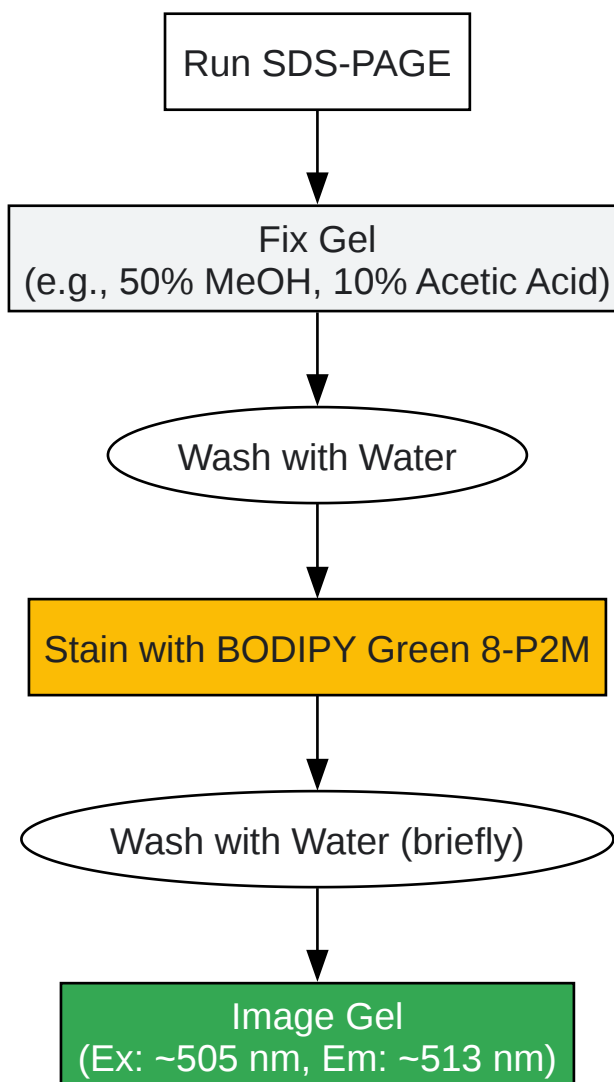
While specific photophysical data for **BODIPY Green 8-P2M** is not readily available in the public domain, data from the closely related and structurally similar BODIPY FL dye can provide a reasonable estimate of its spectral characteristics.

Property	Estimated Value	Reference (BODIPY FL)
Excitation Maximum (λ_{ex})	~505 nm	[3]
Emission Maximum (λ_{em})	~513 nm	[3]
Molar Extinction Coefficient (ϵ)	~80,000 cm ⁻¹ M ⁻¹	[3]
Quantum Yield (Φ)	High (approaching 1.0 in some cases)	[4]

Mechanism of Action: Thiol-Activated Fluorescence

The core principle behind the functionality of **BODIPY Green 8-P2M** is a thiol-mediated restoration of fluorescence. The maleimide group incorporated into its structure is highly reactive towards thiol groups.





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